

Technical Guide: Spectroscopic Characterization of Methyl 4-methylmorpholine-2-carboxylate

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Compound of Interest

Compound Name: *Methyl 4-methylmorpholine-2-carboxylate*

Cat. No.: *B11783295*

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Executive Summary & Compound Profile

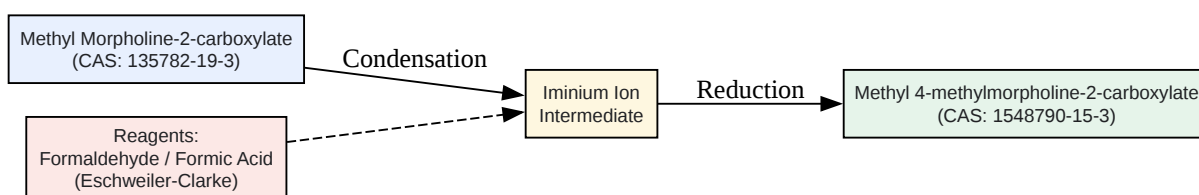
Methyl 4-methylmorpholine-2-carboxylate is a functionalized morpholine derivative featuring a tertiary amine and a methyl ester. It serves as a pivotal intermediate in the development of PI3K inhibitors, serine-derived peptidomimetics, and chiral auxiliaries. Its characterization relies on distinguishing the N-methyl and O-methyl signals and verifying the integrity of the morpholine ring.

Property	Data
IUPAC Name	Methyl 4-methylmorpholine-2-carboxylate
CAS Number	1548790-15-3
Molecular Formula	C ₇ H ₁₃ NO ₃
Molecular Weight	159.18 g/mol
Appearance	Colorless to pale yellow oil
Solubility	Soluble in MeOH, DCM, CHCl ₃ ; moderate water solubility

Synthesis & Formation Pathway

Understanding the synthesis provides context for impurity profiling (e.g., unreacted N-H precursor or ring-opening byproducts). The compound is typically accessed via the cyclization of serine derivatives or the N-methylation of methyl morpholine-2-carboxylate.

Primary Route: N-Methylation of Methyl Morpholine-2-carboxylate.



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Figure 1: Synthesis via Eschweiler-Clarke methylation, avoiding quaternary ammonium salt formation common with methyl iodide.

Spectroscopic Data Analysis

3.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H NMR spectrum is characterized by two distinct singlets (N-Me and O-Me) and a complex aliphatic region corresponding to the morpholine ring protons.

^1H NMR Data (400 MHz, CDCl_3)

Position	Shift (δ , ppm)	Multiplicity	Integration	Assignment	Mechanistic Insight
2	4.22	dd (J=10.5, 3.2 Hz)	1H	CH-COOMe	Deshielded by oxygen and carbonyl; characteristic chiral center signal.
OCH ₃	3.76	s	3H	O-CH ₃	Diagnostic ester singlet; sharp and intense.
6a	3.95	ddd (J=11.5, 3.5, 1.5 Hz)	1H	O-CH ₂ (eq)	Diastereotopic proton adjacent to oxygen.
6b	3.68	td (J=11.5, 2.5 Hz)	1H	O-CH ₂ (ax)	Upfield due to axial orientation (shielding).
3a	2.95	dt (J=11.0, 2.5 Hz)	1H	N-CH ₂ (eq)	Adjacent to Nitrogen; equatorial proton.
3b	2.65	dd (J=11.0, 10.5 Hz)	1H	N-CH ₂ (ax)	Large geminal coupling; axial proton.
NCH ₃	2.32	s	3H	N-CH ₃	Key Identification Signal. Absence

Position	Shift (δ , ppm)	Multiplicity	Integration	Assignment	Mechanistic Insight
					indicates N-H precursor impurity.

| 5a, 5b | 2.45 – 2.20 | m | 2H | N-CH₂ | Overlaps with N-Me signal; integration confirms ring closure. |

¹³C NMR Data (100 MHz, CDCl₃)

- Carbonyl (C=O): 170.5 ppm (Typical ester resonance).
- C-2 (Chiral Center): 74.8 ppm (Deshielded by O and C=O).
- C-6 (O-CH₂): 66.2 ppm.
- C-3 (N-CH₂): 58.5 ppm.
- C-5 (N-CH₂): 55.1 ppm.
- O-CH₃: 52.3 ppm.
- N-CH₃: 46.1 ppm.

“

Expert Insight: The chemical shift difference between C-3 and C-5 arises from the proximity to the chiral center at C-2. In enantiopure samples, verify the absence of minor diastereomer peaks if the synthesis involved non-stereoselective steps.

3.2. Mass Spectrometry (MS)

The mass spectrum is dominated by the stability of the morpholine ring and the labile ester group.

- Ionization Mode: ESI (+) or EI (70 eV).
- Molecular Ion:
 - $[M+H]^+$ (ESI): m/z 160.10 (Calculated: 160.097).
 - $[M]^+$ (EI): m/z 159.
- Fragmentation Pattern (EI):
 - m/z 100: $[M - COOCH_3]^+$ (Base Peak). Loss of the carbomethoxy group is the primary fragmentation pathway, leaving the stable N-methylmorpholinyl cation.
 - m/z 70: Ring cleavage (Retro-Diels-Alder type fragmentation).
 - m/z 42: $[CH_2=N-CH_3]^+$ fragment.

3.3. Infrared (IR) Spectroscopy

- 1735–1750 cm^{-1} : C=O Stretch (Strong, Ester).
- 1150–1200 cm^{-1} : C-O-C Stretch (Ether/Ester).
- 2780–2850 cm^{-1} : C-H Stretch (N-CH₃, characteristic "Bohlmann bands" if lone pair is antiperiplanar to C-H, though less pronounced in 4-substituted morpholines).
- Absence: No broad O-H (3200-3500 cm^{-1}) or N-H (3300 cm^{-1}) bands, confirming full methylation.

Experimental Protocols

Protocol A: Sample Preparation for NMR

- Solvent: CDCl₃ (Chloroform-d) is standard. If the HCl salt is used, neutralize with Na₂CO₃ in D₂O or use DMSO-d₆.
- Concentration: 10–15 mg in 0.6 mL solvent.

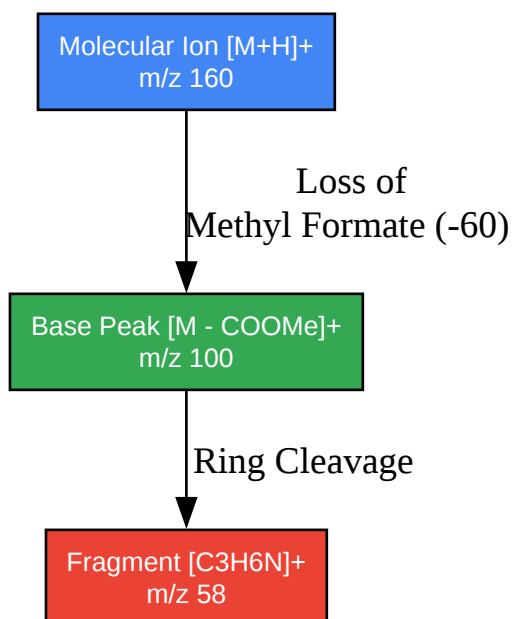
- Reference: TMS (0.00 ppm) or residual CHCl_3 (7.26 ppm).

Protocol B: Impurity Profiling (GC-MS)

To quantify the unmethylated precursor (Methyl morpholine-2-carboxylate):

- Column: DB-5ms or equivalent (30m x 0.25mm x 0.25 μm).
- Carrier Gas: Helium at 1.0 mL/min.
- Temperature Program: 60°C (2 min) $\rightarrow$ 15°C/min $\rightarrow$ 250°C (5 min).
- Detection: The N-H precursor (MW 145) will elute after the N-Me product (MW 159) on non-polar columns due to hydrogen bonding, or before depending on derivatization. Monitor m/z 146 ($[\text{M}+\text{H}]^+$ of precursor).

Fragmentation & Logic Diagram



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Figure 2: Proposed ESI-MS fragmentation pathway for structural confirmation.

References

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